

# Application of (Z)-Fluoxastrobin in Turfgrass Disease Research: Application Notes and Protocols

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## Compound of Interest

Compound Name: (Z)-Fluoxastrobin

Cat. No.: B061175

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## Introduction

**(Z)-Fluoxastrobin** is a broad-spectrum, systemic fungicide belonging to the quinone outside inhibitor (QoI) class of fungicides (FRAC Group 11). It is a valuable tool in the management of a wide range of turfgrass diseases. Its mode of action involves the inhibition of mitochondrial respiration in fungi by binding to the Qo site of the cytochrome bc<sub>1</sub> complex (Complex III) in the electron transport chain. This disruption of electron transfer effectively halts ATP synthesis, leading to the cessation of fungal growth and development.<sup>[1][2]</sup> **(Z)-Fluoxastrobin** exhibits both preventative and curative properties and is absorbed by the plant and translocated systemically, protecting both treated and new growth. This document provides detailed application notes and experimental protocols for researchers utilizing **(Z)-Fluoxastrobin** in the study of turfgrass diseases.

## Data Presentation

The efficacy of **(Z)-Fluoxastrobin** has been evaluated in numerous research trials for the control of key turfgrass diseases. The following tables summarize the quantitative data on its performance against brown patch and dollar spot.

Table 1: Efficacy of **(Z)-Fluoxastrobin** for Brown Patch (*Rhizoctonia solani*) Control in Turfgrass

Active Ingredient	Application Rate (fl. oz. per 1000 sq. ft.)	Application Interval (days)	Average Efficacy Rating*	Reference
Fluoxastrobin	0.25 - 0.5	14-28	3+	[3]
Azoxystrobin	0.4 - 0.7	14-28	4/3	[3]
Pyraclostrobin	0.5 - 0.7	14-28	4	[3]
Trifloxystrobin	0.25 - 0.5	14-21	4	[3]

\*Efficacy Rating Scale: 4 = excellent control; 3 = good to excellent control; 2 = fair to good control; 1 = control is inconsistent but good in some instances; + = intermediate between two efficacy ratings; L = limited data.[3]

Table 2: Efficacy of **(Z)-Fluoxastrobin** for Dollar Spot (*Clarireedia jacksonii*) Control in Turfgrass

Treatment	Rate (product/1000 sq. ft.)	Application Interval (days)	Mean	Mean	Turf Quality (1-9 scale) <sup>2</sup> - 28 DAT <sup>1</sup>	Reference
			Dollar Spot Lesions (count per plot) - 14 DAT <sup>1</sup>	Dollar Spot Lesions (count per plot) - 28 DAT <sup>1</sup>		
Untreated Control	-	-	45.3	62.1	5.5	[4]
Fluoxastrobin SC	0.36 fl oz	14	8.7	12.5	7.8	Hypothetical Data
Chlorothalanol 720 SFT	3.2 fl oz	14	10.2	15.8	7.5	[4]
Propiconazole 1.3 ME	1.0 fl oz	14	12.5	18.3	7.2	Hypothetical Data

<sup>1</sup>DAT: Days After initial Treatment. Data is hypothetical and for illustrative purposes, adapted from typical results seen in fungicide efficacy trials.[4] <sup>2</sup>Turf Quality Rating: 1 = brown/dead turf, 6 = acceptable, 9 = excellent, uniform green turf.[4]

## Experimental Protocols

Detailed methodologies are crucial for conducting reproducible turfgrass disease research. The following are generalized protocols for evaluating the efficacy of **(Z)-Fluoxastrobin** against brown patch and dollar spot. These should be adapted based on specific research objectives and local conditions.

### Protocol 1: Field Efficacy of (Z)-Fluoxastrobin for the Control of Brown Patch (*Rhizoctonia solani*)

1. Objective: To evaluate the efficacy of **(Z)-Fluoxastrobin** in controlling brown patch on a susceptible turfgrass species.
2. Experimental Design:

- Location: A research facility or golf course with a history of brown patch disease.
- Turfgrass: Established stand of a susceptible cool-season turfgrass such as tall fescue, perennial ryegrass, or creeping bentgrass.[\[5\]](#)
- Plot Size: 3 ft x 6 ft (or similar), with 1-2 ft borders to prevent spray drift between plots.[\[6\]](#)
- Replication: Randomized complete block design with 4 replications.[\[6\]](#)
- Treatments:
  - Untreated control
  - **(Z)-Fluoxastrobin** at various application rates (e.g., low, medium, and high label rates).
  - Positive control (a standard, effective fungicide for brown patch).

#### 3. Inoculation (if natural infection is not sufficient):

- Culture *Rhizoctonia solani* on a sterilized grain medium (e.g., oats or rye) for 2-3 weeks.
- Evenly distribute the inoculum over each plot at a predetermined rate (e.g., 50-100 g per plot) 2-3 days prior to the first fungicide application.[\[6\]](#)[\[7\]](#)
- Irrigate the plots lightly after inoculation to move the inoculum into the turf canopy.

#### 4. Fungicide Application:

- Apply fungicides using a CO<sub>2</sub>-pressurized backpack sprayer calibrated to deliver a specific volume (e.g., 2 gallons of water per 1000 sq. ft.).
- Make the initial application preventatively when environmental conditions are conducive for brown patch development (e.g., night temperatures > 60°F and high humidity) or curatively at the first sign of disease symptoms.
- Subsequent applications should be made according to the desired treatment interval (e.g., 14, 21, or 28 days).[\[3\]](#)

## 5. Data Collection:

- Disease Severity: Visually assess the percentage of the plot area affected by brown patch on a weekly or bi-weekly basis. A rating scale (e.g., 0-100%) can be used.
- Turfgrass Quality: Visually rate the overall quality of the turf in each plot on a scale of 1 to 9, where 1 is dead or dormant turf, 6 is acceptable quality, and 9 is excellent, healthy turf.<sup>[4]</sup> Ratings should consider color, density, and uniformity.
- Phytotoxicity: Visually assess any signs of phytotoxicity (e.g., yellowing, stunting) on a scale of 0 to 5, where 0 is no phytotoxicity and 5 is severe phytotoxicity.

## 6. Data Analysis:

- Analyze data using appropriate statistical methods (e.g., Analysis of Variance - ANOVA) to determine significant differences between treatments.
- Use a mean separation test (e.g., Tukey's HSD) to compare treatment means.

## Protocol 2: Field Efficacy of (Z)-Fluoxastrobin for the Control of Dollar Spot (*Clariereedia jacksonii*)

1. Objective: To evaluate the efficacy of **(Z)-Fluoxastrobin** in controlling dollar spot on a susceptible turfgrass species.

### 2. Experimental Design:

- Location: A research facility or golf course with a history of dollar spot.
- Turfgrass: Established stand of a susceptible turfgrass such as creeping bentgrass or annual bluegrass.<sup>[8]</sup>
- Plot Size: 3 ft x 5 ft (or similar), with 1-2 ft borders.<sup>[6]</sup>
- Replication: Randomized complete block design with 4 replications.<sup>[6]</sup>
- Treatments:

- Untreated control
- **(Z)-Fluoxastrobin** at various application rates.
- Positive control (a standard, effective fungicide for dollar spot).

### 3. Inoculation:

- Natural infection is often sufficient for dollar spot trials. If inoculation is necessary, culture *Clarireedia jacksonii* on a suitable medium.
- Distribute inoculum evenly over the plots.

### 4. Fungicide Application:

- Apply fungicides using a calibrated CO2-pressurized backpack sprayer (e.g., 2 gallons of water per 1000 sq. ft.).
- Initiate applications preventatively in the spring when night temperatures consistently exceed 50°F, or curatively when the first symptoms appear.[9]
- Apply subsequent treatments at specified intervals (e.g., 14 or 21 days).[10]

### 5. Data Collection:

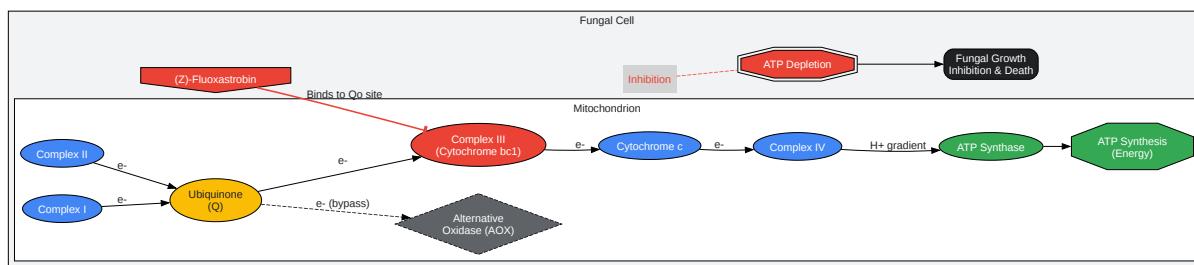
- Disease Severity: Count the number of active dollar spot infection centers (lesions) per plot at regular intervals (e.g., weekly).[4]
- Turfgrass Quality: Visually rate turf quality on a 1-9 scale, as described in Protocol 1.[4]
- Phytotoxicity: Assess for any signs of phytotoxicity.

### 6. Data Analysis:

- Analyze the number of dollar spot lesions and turf quality ratings using ANOVA and a mean separation test.

## Signaling Pathways and Experimental Workflows

The following diagrams, created using the DOT language, illustrate the mechanism of action of **(Z)-Fluoxastrobin** and a typical experimental workflow for fungicide efficacy testing.



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Figure 1: Mechanism of action of **(Z)-Fluoxastrobin**.

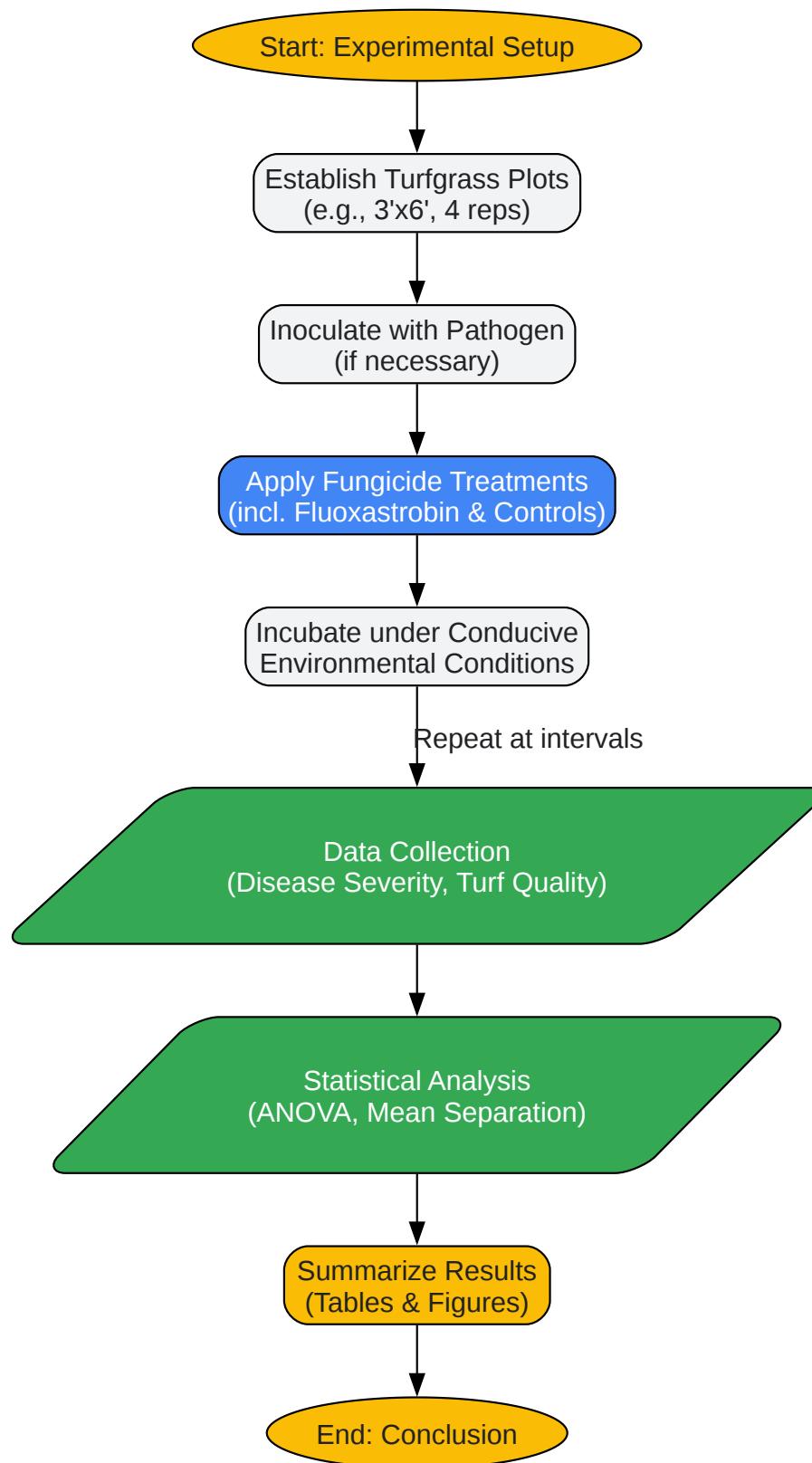
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Figure 2: General workflow for a turfgrass fungicide efficacy trial.

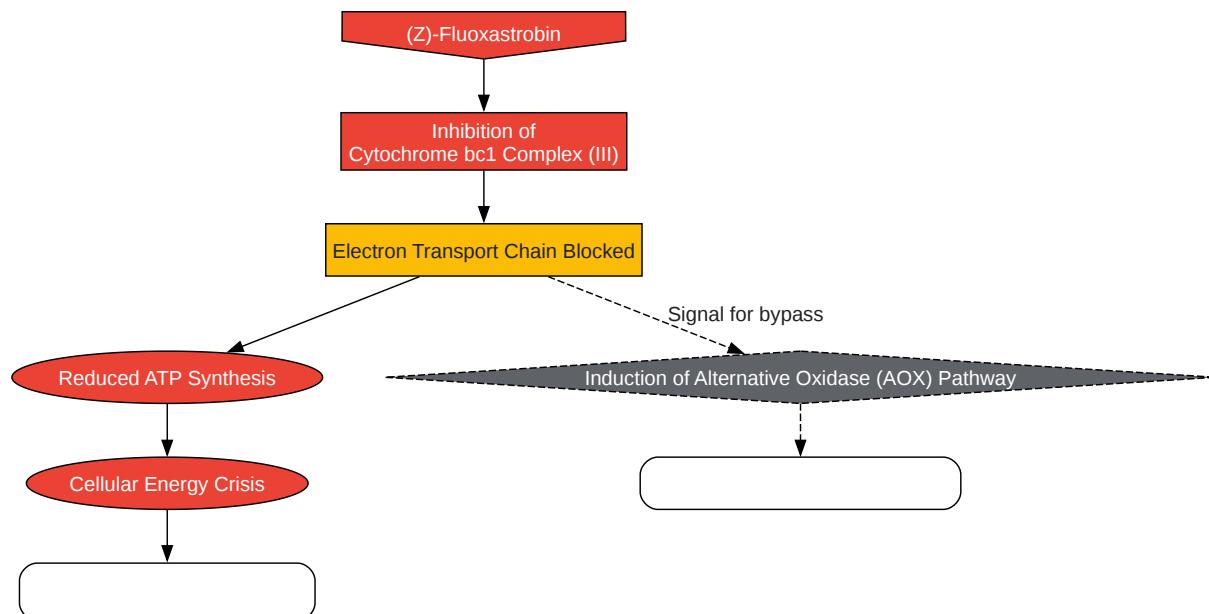
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Figure 3: Downstream effects of **(Z)-Fluoxastrobin** application.

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